

2,6-Dibromo-4-methylaniline molecular weight and formula

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Compound of Interest

Compound Name: 2,6-Dibromo-4-methylaniline

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An In-Depth Technical Guide to 2,6-Dibromo-4-methylaniline

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,6-Dibromo-4-methylaniline**, with a focus on its molecular characteristics. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Molecular Identity and Properties

2,6-Dibromo-4-methylaniline is a halogenated aromatic amine that serves as a versatile intermediate in the synthesis of various organic compounds, including pharmaceuticals, agrochemicals, and dyes.^{[1][2]} Its chemical structure consists of a toluene core with two bromine atoms and an amino group attached to the benzene ring.

The fundamental molecular details of **2,6-Dibromo-4-methylaniline** are summarized in the table below.

Property	Value	Source
Molecular Formula	C7H7Br2N	[1] [2] [3] [4] [5]
Molecular Weight	264.947 g/mol	[1]
CAS Number	6968-24-7	[1] [3]
Appearance	Light brown or cream powder	[1] [6]
Melting Point	74-76 °C	[1] [2]
Boiling Point	283.3 °C at 760 mmHg	[1]
Density	1.887 g/cm ³	[1]
Solubility	Insoluble in water	[1] [2]
Flash Point	125.2 °C	[1]

Experimental Protocols

Synthesis of 2,6-Dibromo-4-methylaniline

A common method for the synthesis of **2,6-Dibromo-4-methylaniline** involves the bromination of p-toluidine. The following is a general laboratory procedure:

- Dissolve p-Toluidine (1.07 g, 0.01 mol) in chloroform (CHCl₃) and stir for 5 minutes at room temperature.
- Add N-bromosuccinimide (NBS) (3.56 g, 0.02 mol) to the solution.
- Continue stirring the reaction mixture for 30 minutes.
- After the reaction is complete, filter the mixture.
- Concentrate the filtrate to obtain the crude product.
- Purify the crude product by column chromatography to yield **2,6-Dibromo-4-methylaniline**.
[\[5\]](#)

Purification by Recrystallization

For further purification, **2,6-Dibromo-4-methylaniline** can be recrystallized. This can be achieved by dissolving the compound in a solution of 80% ethanol and 20% distilled water to obtain colorless single crystals in the form of needles.[7]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **2,6-Dibromo-4-methylaniline**.



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Caption: Workflow for the synthesis and purification of **2,6-Dibromo-4-methylaniline**.

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